

# Physicochemical Properties of 5,5-Diethyl-2-methylheptane: A Technical Overview

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## Compound of Interest

Compound Name: 5,5-Diethyl-2-methylheptane

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For the attention of: Researchers, scientists, and professionals in drug development.

**Abstract:** This technical guide addresses the core physicochemical properties of **5,5-Diethyl-2-methylheptane**, specifically its boiling point and density. Due to the limited availability of experimental data for this specific branched alkane, this document provides reference data for the constitutional isomer, n-dodecane, to offer a comparative baseline. Furthermore, it outlines detailed experimental protocols for the determination of these fundamental properties, ensuring methodological rigor for research applications.

## Introduction

**5,5-Diethyl-2-methylheptane** is a saturated hydrocarbon with the molecular formula  $C_{12}H_{26}$ . As a member of the dodecane isomer family, its physical properties are of interest in various fields, including fuel science and as a non-polar solvent in chemical synthesis. Accurate data on its boiling point and density are crucial for process design, safety assessments, and computational modeling. This guide synthesizes available information and provides standardized methodologies for empirical determination.

## Quantitative Physicochemical Data

Direct experimental values for the boiling point and density of **5,5-Diethyl-2-methylheptane** are not readily available in publicly accessible chemical databases. However, data for its straight-chain isomer, n-dodecane, can serve as a useful reference point. It is important to note

that branched alkanes typically exhibit lower boiling points than their straight-chain counterparts due to reduced van der Waals forces.

Property	Value (for n-dodecane)	Units
Boiling Point	215-217	°C[1]
Density	0.75	g/mL (at 25 °C)[1]
Molecular Formula	C12H26	-
Molecular Weight	170.33	g/mol [2]

## Experimental Protocols

To ascertain the precise boiling point and density of **5,5-Diethyl-2-methylheptane**, the following established experimental procedures are recommended.

### Boiling Point Determination via the Thiele Tube Method

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a liquid sample with a small volume.[3][4]

Apparatus:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heating oil (e.g., mineral oil)
- Bunsen burner or other heat source
- Stand and clamp

Procedure:

- A small amount of the **5,5-Diethyl-2-methylheptane** sample is placed into the small test tube.
- The capillary tube is placed inside the test tube with its open end submerged in the liquid.
- The test tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in the Thiele tube, which is filled with heating oil to a level above the side arm.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample uniformly.
- As the temperature approaches the boiling point, a stream of bubbles will emerge from the capillary tube.
- Heating is continued until a steady stream of bubbles is observed, and then the heat source is removed.
- The liquid will begin to cool, and the boiling point is recorded as the temperature at which the liquid just begins to enter the capillary tube.[3]

## Density Determination Using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used for the precise measurement of liquid density.[5][6][7][8]

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Thermometer
- Water bath

#### Procedure:

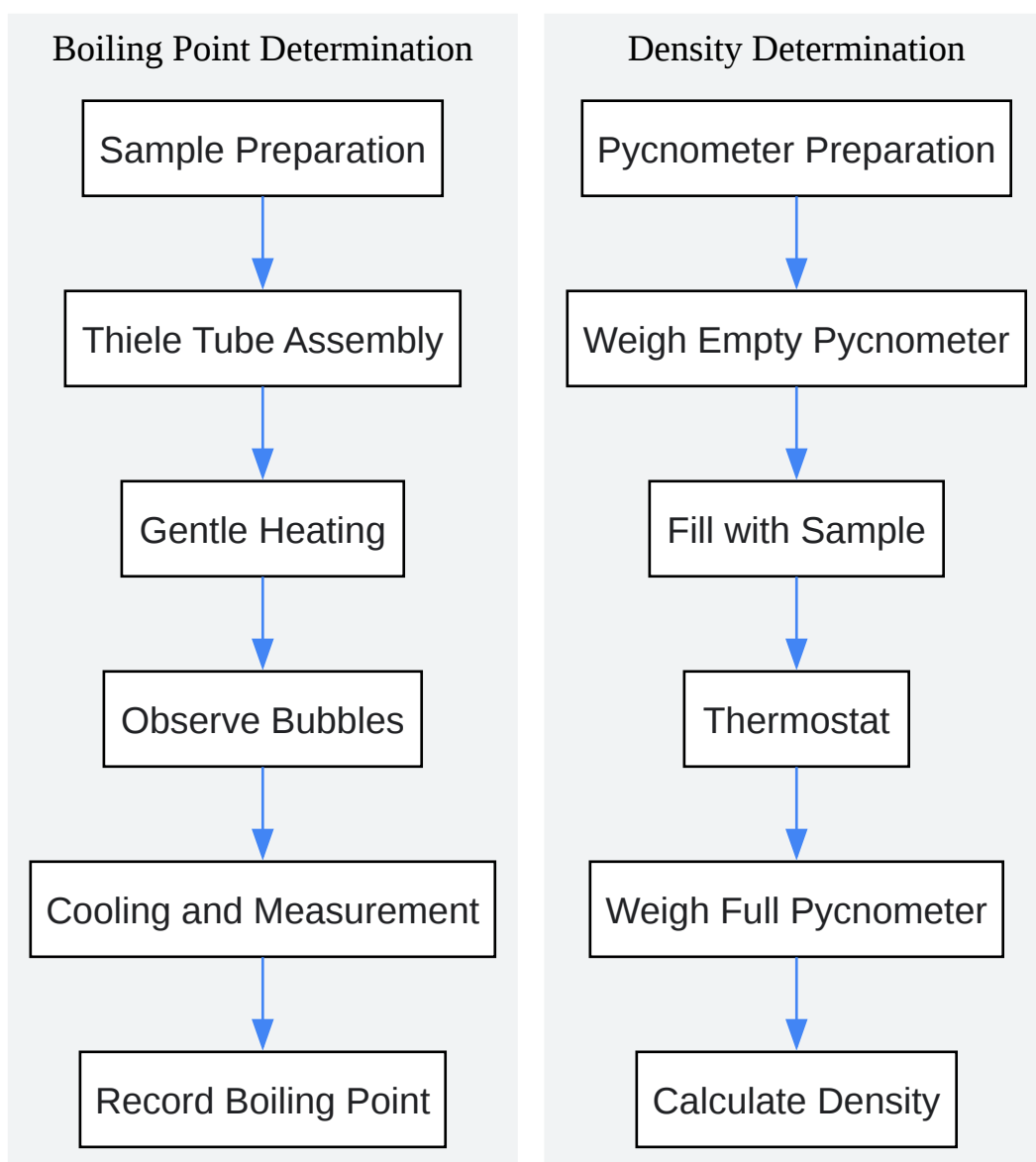
- The pycnometer is thoroughly cleaned and dried, and its empty mass is accurately weighed on an analytical balance.
- The pycnometer is then filled with distilled water of a known temperature and weighed again to determine the mass of the water. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- The pycnometer is emptied, dried, and then filled with the **5,5-Diethyl-2-methylheptane** sample.
- The filled pycnometer is placed in a water bath to bring the sample to a constant, known temperature.
- The pycnometer is removed from the bath, carefully dried on the outside, and weighed to determine the mass of the sample.
- The density of the **5,5-Diethyl-2-methylheptane** is calculated by dividing the mass of the sample by the volume of the pycnometer.

## Signaling Pathways and Logical Relationships

As **5,5-Diethyl-2-methylheptane** is a simple, non-polar alkane, it is not known to be involved in biological signaling pathways or to have specific pharmacological targets. Therefore, a discussion of signaling pathways is not applicable to this compound.

## Workflow and Diagrams

The logical workflow for the experimental determination of the boiling point and density of **5,5-Diethyl-2-methylheptane** is outlined below.



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Caption: Experimental workflow for determining the boiling point and density.

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